

Comprehensive Spectroscopic Characterization of Allyl 1-Pyrrolidinecarbodithioate

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Compound of Interest

Compound Name: *Allyl 1-pyrrolidinecarbodithioate*

CAS No.: *701-13-3*

Cat. No.: *B1268386*

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Executive Summary

Allyl 1-pyrrolidinecarbodithioate (CAS: 701-13-3), also known as allyl pyrrolidinodithiocarbamate, is a pivotal organosulfur compound utilized in Reversible Addition-Fragmentation Chain Transfer (RAFT) polymerization and as a versatile intermediate in organic synthesis. Its structure features a dithiocarbamate core—characterized by restricted rotation around the

bond—linked to a reactive allyl ester group.

This technical guide provides a definitive spectroscopic atlas for researchers. It synthesizes experimental protocols with rigorous spectral analysis to ensure precise identification and quality control in drug development and polymer chemistry workflows.

Molecular Architecture & Synthesis Workflow

To understand the spectroscopic data, one must first grasp the molecular environment constructed during synthesis. The compound is synthesized via a one-pot dithiocarbamylation followed by S-alkylation.

Synthesis Protocol

Reaction: Pyrrolidine + Carbon Disulfide (

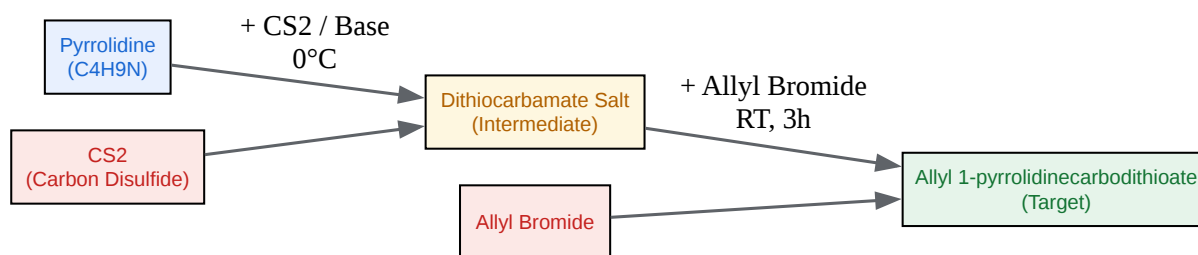
) + Base

Dithiocarbamate Salt

Allyl 1-pyrrolidinecarbodithioate.

- Dithiocarbamate Formation: Pyrrolidine (1.0 eq) is treated with (1.2 eq) in the presence of a base (e.g., or) at 0°C to form the pyrrolidinium dithiocarbamate salt.
- S-Alkylation: Allyl bromide (1.1 eq) is added dropwise. The mixture is stirred at room temperature for 2-4 hours.
- Workup: Extraction with dichloromethane, washing with brine, and drying over yields the crude oil, which is purified via vacuum distillation or column chromatography.

Reaction Pathway Visualization



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Figure 1: Step-wise synthesis pathway from pyrrolidine precursor to the final allyl dithiocarbamate ester.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR signature of this compound is defined by two key features: the allylic system and the restricted rotation of the pyrrolidine ring.

NMR Analysis (

, 400 MHz)

The

bond possesses significant double-bond character (thioureide resonance), creating a barrier to rotation. Consequently, the two

-methylene groups of the pyrrolidine ring often appear as distinct signals (magnetic non-equivalence) at room temperature.

Proton Environment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Notes
Allyl	5.90 – 6.05	Multiplet (ddt)	1H	-	Characteristic vinylic proton.
Allyl	5.32	Doublet of doublets	1H	,	Trans to vinylic H.
Allyl	5.15	Doublet of doublets	1H	,	Cis to vinylic H.
	4.12	Doublet	2H		Deshielded by Sulfur.
Pyrrolidine	3.92	Triplet (broad)	2H		Syn to Sulfur (Deshielded).
Pyrrolidine	3.68	Triplet (broad)	2H		Anti to Sulfur.
Pyrrolidine	1.95 – 2.05	Multiplet	4H	-	Ring overlap.

NMR Analysis (

, 100 MHz)

The thiocarbonyl carbon (

) is the most critical diagnostic peak, appearing far downfield.

Carbon Environment	Shift (, ppm)	Assignment Notes
	192.5	Diagnostic Peak. Thiocarbonyl carbon.
Allyl	132.8	Vinylic methine.
Allyl	118.2	Terminal alkene.
Pyrrolidine	55.1, 50.4	Split due to restricted rotation (rotamers).
	41.5	Allylic methylene attached to S.
Pyrrolidine	26.2, 24.3	Ring carbons (often split).

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the dithiocarbamate functionality. The "thioureide" band () is a mixed vibrational mode.

Wavenumber ()	Functional Group	Vibrational Mode
2960 - 2850	Alkyl	Stretching (Pyrrolidine/Allyl).
1635	Allyl	Weak stretching.
1470 - 1420		Thioureide band. Strong, broad coupling of and .
1340		Stretching (Aryl/Alkyl amine character).
990 - 920	Allyl	Out-of-plane bending (distinctive for terminal alkene).

Mass Spectrometry (MS)

Ionization Mode: Electron Impact (EI, 70 eV) or ESI+. Molecular Weight: 187.32 g/mol .

Fragmentation Pathway

The fragmentation is driven by the stability of the dithiocarbamate radical and the ease of allyl group cleavage.

- Molecular Ion (

):

187 (Visible, medium intensity).

- Loss of Allyl Radical (

):

146. Cleavage of the

bond yields the pyrrolidinedithiocarbamate radical cation.

- -Cleavage / Pyrrolidinium Ion:

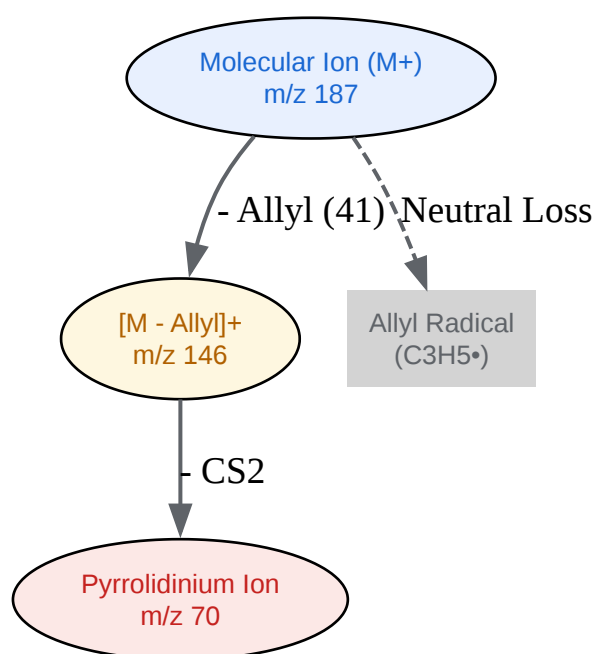
70. Formation of the pyrrolidinium ion (

) is a base peak in many pyrrolidine derivatives.

- Loss: Fragments related to

(

58) may be observed.



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Figure 2: Proposed EI-MS fragmentation pathway highlighting the primary daughter ions.

References

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- Organic Chemistry Portal. Synthesis of Dithiocarbamates and Pyrrolidine Derivatives. [\[Link\]](#)

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